Amiloride-15N3 Hydrochloride: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name:	*Amiloride-15N3 Hydrochloride*
CAS No.:	*1216796-18-7*
Cat. No.:	*B565387*

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This guide provides an in-depth exploration of **Amiloride-15N3 Hydrochloride**, a critical tool in modern biomedical and pharmaceutical research. We will move beyond a surface-level description to dissect the causality behind its application, focusing on its utility as a stable isotope-labeled internal standard for high-fidelity bioanalysis and its role in elucidating complex physiological pathways. This document is intended for researchers, principal investigators, and drug development professionals who require a robust understanding of how to leverage this compound for precise and reproducible results.

Part 1: The Molecular Pharmacology of Amiloride

Amiloride is a potassium-sparing diuretic that has garnered significant research interest due to its specific inhibitory actions on key ion transport proteins.[1] Understanding its native pharmacology is essential to appreciate the utility of its isotopically labeled analogue.

Primary Mechanism: Epithelial Sodium Channel (ENaC) Inhibition

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Amiloride's principal mechanism of action is the potent and specific blockade of the epithelial sodium channel (ENaC).[2] ENaCs are located on the apical membrane of epithelial cells in various tissues, most notably the distal nephron of the kidney, the airway, and the colon.[1][3] These channels are critical for sodium reabsorption and, consequently, for maintaining fluid and electrolyte homeostasis and regulating blood pressure.[2]

By blocking ENaC, amiloride inhibits the influx of sodium ions from the tubular fluid back into the epithelial cells.[2] This action leads to increased sodium and water excretion (natriuresis and diuresis) while reducing the electrochemical gradient that drives potassium secretion, thus conserving potassium.[2] This specific mechanism makes amiloride a cornerstone tool for research in hypertension, Liddle syndrome (a genetic disorder causing ENaC overactivity), and cystic fibrosis, where modulating airway surface liquid is a therapeutic goal.[2][4]

Secondary Mechanism: Sodium-Hydrogen Exchanger (NHE) Inhibition

At concentrations higher than those required for ENaC blockade, amiloride also inhibits the sodium-hydrogen exchanger (NHE) family of proteins, particularly the ubiquitous NHE-1 isoform.[5][6] NHEs are involved in intracellular pH regulation by extruding a proton in exchange for a sodium ion.[7] This secondary activity has opened research avenues into conditions characterized by intracellular acidosis and sodium overload, such as cerebral ischemia and cardiac reperfusion injury.[6][7] However, it is critical for researchers to consider the concentration-dependent effects of amiloride to ensure target selectivity in their experimental designs.[4]

Part 2: The Analytical Imperative: Why 15N3 Isotopic Labeling is a Game-Changer

While unlabeled amiloride is the active agent for biological studies, **Amiloride-15N3 Hydrochloride** is the indispensable partner for quantification. Its value lies in the principles of isotope dilution mass spectrometry (IDMS).

The Gold Standard: Stable Isotope-Labeled Internal Standards

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In quantitative mass spectrometry (MS), particularly Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), an internal standard (IS) is added to samples to correct for analytical variability.[8] A stable isotope-labeled (SIL) internal standard, like Amiloride-15N3, is considered the "gold standard" for three critical reasons:[8][9][10]

- Co-elution and Identical Physicochemical Behavior: The 15N3-labeled amiloride is chemically identical to the native amiloride.[9] The substitution of three ^{14}N atoms with the heavier ^{15}N isotope results in a negligible change in polarity. This ensures that the IS and the analyte behave identically during every step of the analytical process: extraction, chromatography (co-elution), and ionization in the mass spectrometer's source.[8]

- Correction for Matrix Effects: Biological samples (plasma, urine, tissue homogenates) are complex matrices that can suppress or enhance the ionization of an analyte, leading to inaccurate quantification.[11] Because the SIL-IS co-elutes and has the same ionization efficiency as the analyte, it experiences the exact same matrix effects. By measuring the ratio of the analyte to the IS, these effects are effectively nullified, leading to highly accurate and precise data.[12]

- Accounting for Sample Loss: Any loss of the analyte during sample preparation (e.g., incomplete recovery during solid-phase extraction) will be mirrored by a proportional loss of the SIL-IS.[8] The analyte/IS ratio remains constant, preserving the integrity of the quantitative measurement.

Mass Shift and Detection

The key to distinguishing the analyte from the IS is their mass difference. The three ^{15}N atoms increase the monoisotopic mass of the amiloride molecule by three Daltons. A triple quadrupole mass spectrometer can be programmed to specifically monitor the mass-to-charge ratio (m/z) transitions for both the native amiloride and the 15N3-labeled standard simultaneously.[11][12]

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Compound	Precursor Ion (m/z) $[M+H]^+$	Product Ion (m/z)
Amiloride	230.6	116.0
Amiloride-15N3	233.6	116.0

Table 1: Representative mass-to-charge (m/z) transitions for the quantification of Amiloride and its 15N3-labeled internal standard using positive ion mode electrospray ionization. The precursor ion represents the protonated molecule, and the product ion is a characteristic fragment generated by collision-induced dissociation.[11][12]

Part 3: Core Research Applications & Methodologies

The primary application of **Amiloride-15N3 Hydrochloride** is as an internal standard for the precise quantification of amiloride in biological matrices. This is foundational for several key research areas.

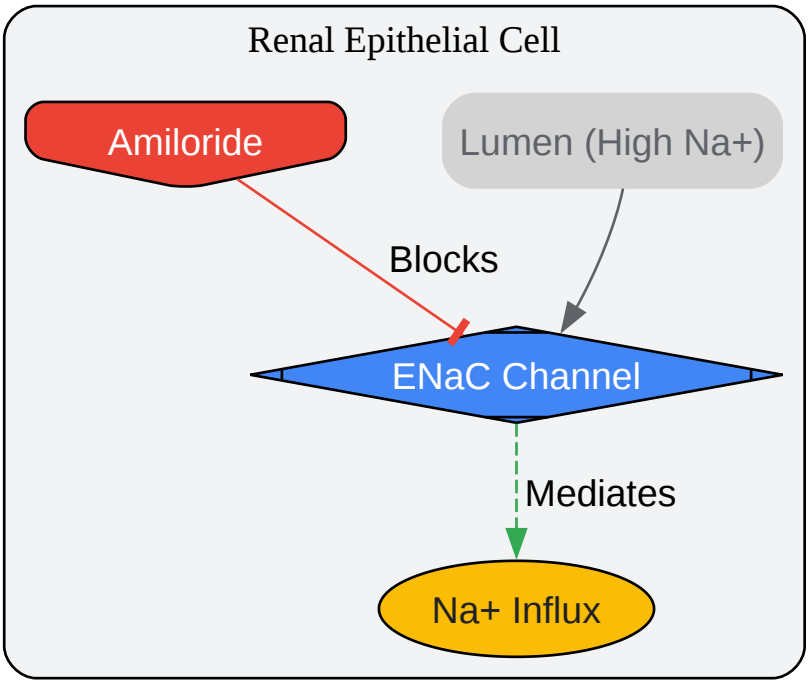
Application 1: Pharmacokinetic (PK) and Bioequivalence (BE) Studies

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) profile of amiloride in preclinical and clinical studies. This is essential for understanding drug disposition, establishing dosing regimens, and for regulatory submissions of generic drug formulations (bioequivalence).[11][13][14]

Workflow Visualization:

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